

N,N-Dibutylacetamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N,N-Dibutylacetamide*

Cat. No.: *B075695*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **N,N-Dibutylacetamide**. The information is curated for researchers, scientists, and professionals in drug development who require precise data for their work. This document presents quantitative data in structured tables, details experimental methodologies for key property determination, and includes visualizations for chemical synthesis and experimental workflows.

Core Physical and Chemical Properties

N,N-Dibutylacetamide is a colorless liquid with an acetamide-like odor.^{[1][2]} It is soluble in organic solvents such as ethanol and ether.^{[1][3]}

General and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₁ NO	[3][4]
Molecular Weight	171.28 g/mol	[3][4]
Appearance	Colorless liquid	[2]
Density	0.88 g/cm ³	[3][4]
Boiling Point	241-244 °C	[3][4]
77-78 °C at 0.6 mmHg	[3][4]	
120-135 °C at 2 kPa	[1][3]	
Melting Point	Not applicable (liquid at room temperature)	
Flash Point	>110 °C	[3][4]
Refractive Index	1.4470	[3]
Vapor Pressure	0.0555 mmHg at 25 °C	[3]

Chemical Identifiers

Identifier	Value	Source
CAS Number	1563-90-2	[4]
EINECS Number	216-358-8	[4]
SMILES	<chem>CCCCN(CCCC)C(=O)C</chem>	[4]
InChI	InChI=1S/C10H21NO/c1-4-6-8-11(10(3)12)9-7-5-2/h4-9H2,1-3H3	[3]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **N,N-Dibutylacetamide**.

NMR Spectroscopy

- ^1H NMR (400 MHz, CDCl_3): δ 3.30, 3.21, 2.08, 1.53, 1.32, 0.94, 0.92 ppm.[5]
- ^{13}C NMR: Spectral data is available and can be accessed through chemical databases.[6]

Other Spectroscopic Data

- Mass Spectrometry (GC-MS): Data is available, with the molecular ion peak observed at m/z 171.[7]
- Infrared (IR) Spectroscopy: Vapor phase IR spectral data is available.[8]

Experimental Protocols

The following sections outline the methodologies for determining the key physical properties of **N,N-Dibutylacetamide**. These are based on established standard procedures.

Density Determination

The density of **N,N-Dibutylacetamide** can be determined using a digital density meter, following a method similar to ASTM D4052.[1] This technique involves introducing a small liquid sample into an oscillating U-tube.[2] The change in the oscillation frequency, which is proportional to the mass of the sample, is used to calculate the density.[2]

Boiling Point Determination

The boiling point can be determined using a method analogous to OECD 103. The liquid is heated, and the temperature is recorded when stable boiling is observed. The observed temperature is then corrected for atmospheric pressure.[9]

Melting Point Determination

As **N,N-Dibutylacetamide** is a liquid at room temperature, a melting point determination is not applicable. For solid organic compounds, a capillary tube method, such as ASTM E324, is commonly employed.[3] A small, powdered sample is placed in a capillary tube and heated, and the temperature range from the initial to the final melting point is recorded.[3]

Solubility Assessment

A general procedure for assessing solubility involves adding a small, measured amount of the solute (**N,N-Dibutylacetamide**) to a specific volume of a solvent (e.g., water, ethanol, ether) in a test tube.[10] The mixture is agitated, and the degree of dissolution is observed.[10] For quantitative measurements, ASTM E1148 provides standardized methods for determining the aqueous solubility of organic compounds.[4]

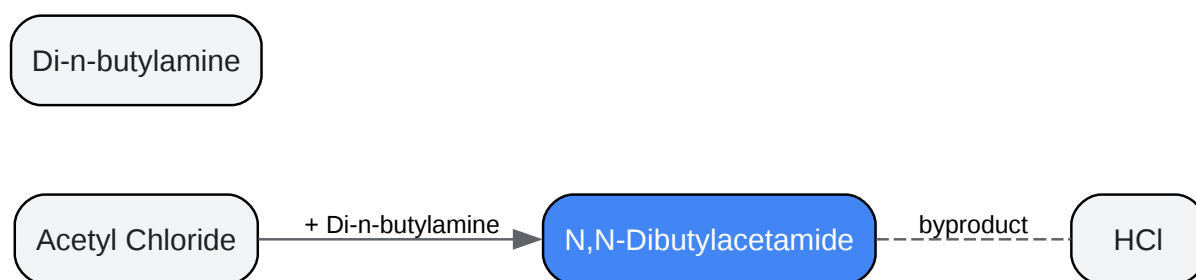
Flash Point Measurement

The flash point can be determined using a closed-cup tester, such as the Pensky-Martens apparatus, as described in ASTM D93.[11] The sample is heated in a closed cup, and an ignition source is periodically introduced into the vapor space until a flash is observed.[12]

Visualizations

Synthesis of N,N-Dibutylacetamide

N,N-Dibutylacetamide is synthesized via the condensation reaction of acetyl chloride and di-n-butylamine.[3]

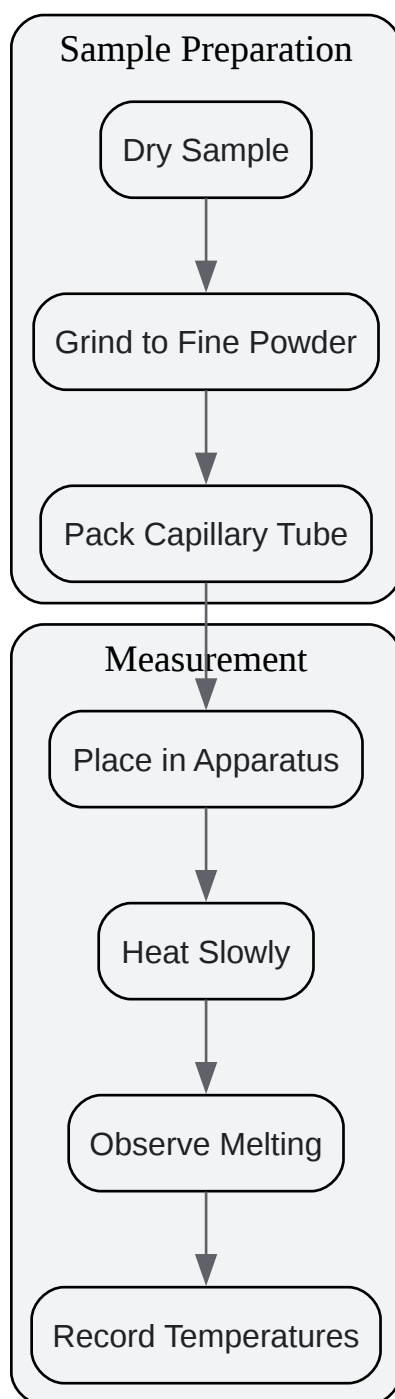


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Caption: Synthesis of **N,N-Dibutylacetamide**.

Experimental Workflow for Melting Point Determination

The following diagram illustrates a generalized workflow for determining the melting point of a solid organic compound using the capillary method.



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Caption: Capillary Melting Point Determination Workflow.

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